

# Technical Guide: FC11409B Molecular Weight and Chemical Structure Analysis[1]

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## Compound of Interest

Compound Name: FC11409B  
CAS No.: 1380411-57-3  
Cat. No.: B607421

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## Executive Summary

**FC11409B** is a potent, membrane-impermeant inhibitor of Carbonic Anhydrase IX (CAIX), a transmembrane metalloenzyme significantly upregulated in hypoxic tumor microenvironments. Chemically, it is identified as 1-(4-sulfamoyloxyphenyl)-2,4,6-triphenylpyridinium tetrafluoroborate.

Unlike broad-spectrum sulfonamides, **FC11409B** utilizes a permanently charged pyridinium motif to prevent cellular internalization. This physicochemical property confers high selectivity for the extracellular catalytic domain of CAIX, minimizing off-target inhibition of intracellular isoforms (e.g., CAI, CAII). It is widely utilized in drug development to validate CAIX as a therapeutic target for preventing breast cancer invasion and metastasis.

## Chemical Structure Analysis

### Identity and Nomenclature[2]

- Common Code: **FC11409B**[1][2][3][4][5][6]
- Systematic Name: 1-(4-(Sulfamoyloxy)phenyl)-2,4,6-triphenylpyridinium tetrafluoroborate
- CAS Registry Number: 1380411-57-3[7][1]
- Classification: Pyridinium-sulfamate conjugate (Positively charged CA inhibitor).

## Molecular Formula and Weight

The compound exists as a salt consisting of a bulky organic cation and a tetrafluoroborate anion.

Component	Formula	Molecular Weight ( g/mol )
Cation		479.57
Anion		86.80
Total Salt		566.38

## Structural Decomposition

The efficacy of **FC11409B** is dictated by three distinct pharmacophores:

- The Warhead (Sulfamate): The -OSO<sub>2</sub>NH<sub>2</sub> group acts as a zinc-binding group (ZBG). It coordinates directly with the Zn(II) ion in the CAIX active site, displacing the water molecule required for catalysis.
- The Linker (Phenyl Ring): A phenyl spacer connects the warhead to the cationic core, ensuring the ZBG can reach the active site deep within the enzyme cleft.
- The Selectivity Filter (Triphenylpyridinium): The bulky, positively charged 2,4,6-triphenylpyridinium moiety serves two functions:
  - Membrane Impermeability: The permanent positive charge prevents passive diffusion across the lipid bilayer, restricting inhibition to extracellular CAIX.
  - Steric Bulk: The three phenyl rings interact with the hydrophobic pocket at the entrance of the CAIX active site, enhancing affinity.

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*Technical Note on Database Discrepancies: Several commercial databases categorize **FC11409B** as an "ureido-sulfamate." This is chemically incorrect. Ureido compounds require a urea linkage (-NH-CO-NH-) and typically contain at least three nitrogen atoms. **FC11409B** contains only two nitrogens (one pyridinium, one sulfamate) and lacks a urea bridge. Researchers should rely on the SMILES code and formula for accurate identification.*

SMILES String: O=S(OC1=CC=C(C=C1)

[N+]2=C(C=C(C=C2C3=CC=CC=C3)C4=CC=CC=C4)C5=CC=CC=C5)(N)=O.F(F)F

## Mechanism of Action: Hypoxia-Selective Inhibition

**FC11409B** targets the "Warburg Effect" machinery in solid tumors. Under hypoxia, Hypoxia-Inducible Factor 1

(HIF-1

) upregulates CAIX expression. CAIX catalyzes the hydration of extracellular CO

to bicarbonate (

) and protons (

).<sup>[5][6]</sup>

- Protons (

): Acidify the extracellular space (pH ~6.5), promoting metalloprotease activity, tissue degradation, and metastasis.

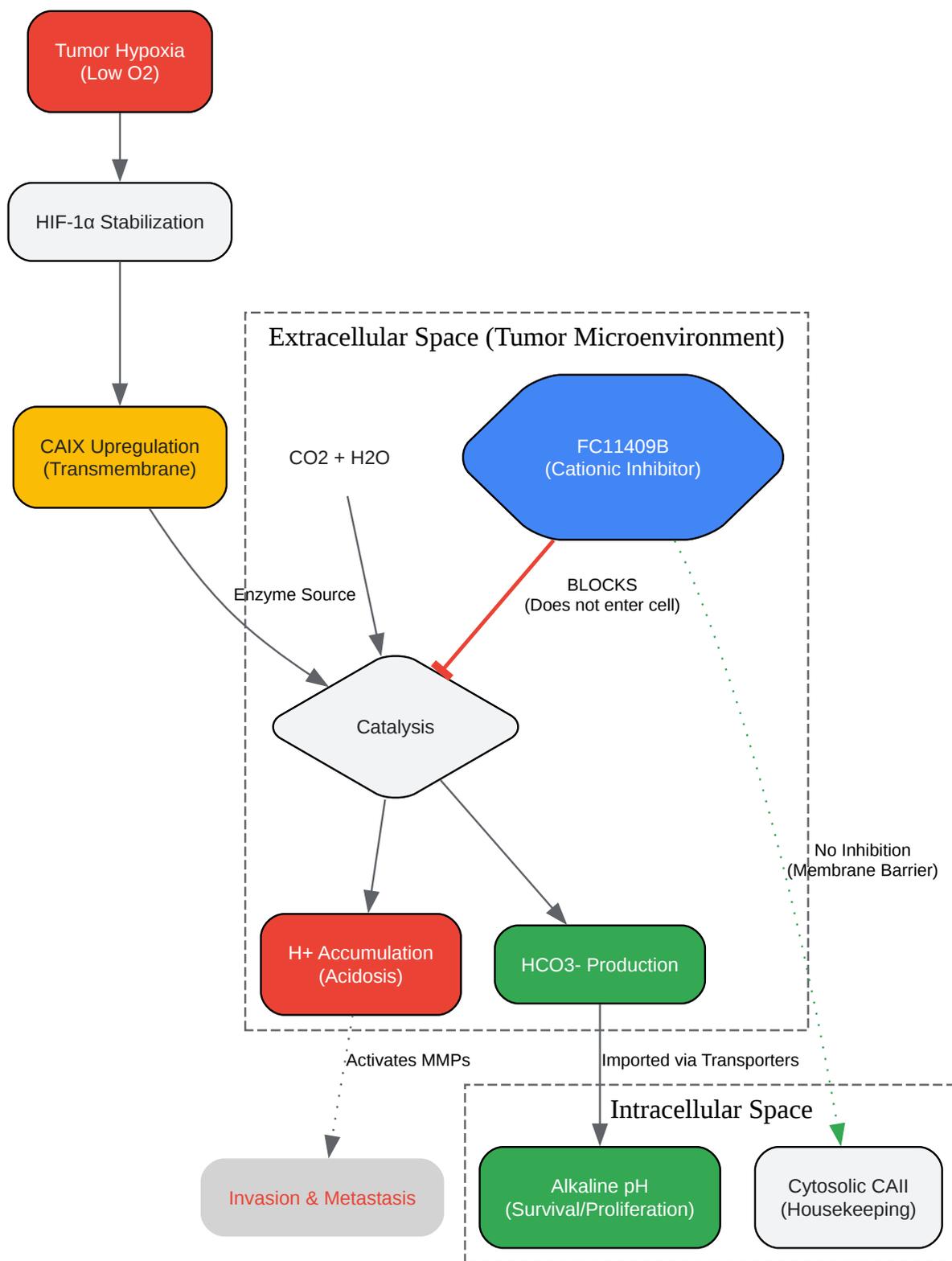
- Bicarbonate (

): Imported into the cell to maintain alkaline intracellular pH (pH ~7.4), preventing apoptosis.

**FC11409B** blocks this cycle exclusively at the cell surface.

## Pathway Visualization

The following diagram illustrates the specific intervention point of **FC11409B** in the hypoxic tumor microenvironment.



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Figure 1: Mechanism of Action. **FC11409B** selectively inhibits extracellular CAIX activity without affecting intracellular CAII, reversing tumor acidosis.

## Experimental Protocols

### Preparation and Handling

Due to the tetrafluoroborate counterion and the pyridinium core, **FC11409B** is stable but requires specific handling to maintain potency.

- Solubility: Insoluble in water and non-polar solvents (hexane). Soluble in DMSO (Dimethyl sulfoxide) and DMF.
- Stock Solution: Prepare a 10 mM stock in anhydrous DMSO.
- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles. Protect from light.

### In Vitro CAIX Inhibition Assay (Stopped-Flow)

To verify the potency (

) of **FC11409B** against CAIX compared to CAII.

- Reagents:
  - Recombinant human CAIX (catalytic domain) and CAII.
  - Substrate: CO  
saturated water.
  - Indicator: Phenol red (0.2 mM) in Hepes buffer (10-20 mM, pH 7.5).
- Method:
  - Incubate enzyme (CAIX or CAII) with varying concentrations of **FC11409B** (0.1 nM – 100 nM) for 15 minutes at room temperature.
  - Mix enzyme-inhibitor complex with CO

-saturated water in a stopped-flow apparatus (e.g., Applied Photophysics).

- Monitor the acidification rate via absorbance change of phenol red at 557 nm.
- Data Analysis:
  - Calculate  
  
using a non-linear regression (log(inhibitor) vs. response).
  - Convert to  
  
using the Cheng-Prusoff equation.
  - Expected Result:  
  
(CAIX) < 10 nM;  
  
(CAII) > 100 nM (or similar, demonstrating selectivity).

## 3D Spheroid Invasion Assay

This protocol measures the functional impact of **FC11409B** on cancer cell invasion, mimicking 3D tumor architecture.

- Cell Culture: Use MDA-MB-231 (Triple-Negative Breast Cancer) cells.[4]
- Spheroid Formation:
  - Seed 5,000 cells/well in ultra-low attachment 96-well plates.
  - Centrifuge at 1000 rpm for 10 min. Incubate for 3 days to form tight spheroids.
- Invasion Matrix:
  - Prepare Collagen Type I or Matrigel matrix on ice.
  - Add **FC11409B** (10  $\mu$ M - 100  $\mu$ M) directly to the matrix mix.
- Embedding:

- Transfer spheroids into the matrix mix in a fresh plate.
- Polymerize at 37°C for 1 hour.
- Overlay with culture medium containing **FC11409B**.
- Imaging & Quantification:
  - Incubate for 48–72 hours under Hypoxic Conditions (1% O<sub>2</sub>).
  - Image spheroids using microscopy.
  - Metric: Calculate the "Invasion Index" = (Total Area - Core Area) / Core Area.
  - Validation: **FC11409B** should significantly reduce the radiating "spikes" of invading cells compared to vehicle control.

## References

- Ward, C., et al. (2015). Evaluation of carbonic anhydrase IX as a therapeutic target for inhibition of breast cancer invasion and metastasis using a series of in vitro breast cancer models.[1][2][4] *Oncotarget*, 6(28), 24856–24870.[1]
- Supuran, C. T. (2008). Carbonic anhydrases: novel therapeutic applications for inhibitors and activators. *Nature Reviews Drug Discovery*, 7(2), 168–181.
- Neri, D., & Supuran, C. T. (2011). Interfering with pH regulation in tumours as a therapeutic strategy. *Nature Reviews Drug Discovery*, 10(10), 767–777.
- MedChemExpress. **FC11409B** Product Datasheet & SMILES Verification.

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## Sources

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. Evaluation of carbonic anhydrase IX as a therapeutic target for inhibition of breast cancer invasion and metastasis using a series of in vitro breast cancer models - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Evaluation of carbonic anhydrase IX as a therapeutic target for inhibition of breast cancer invasion and metastasis using a series of in vitro breast cancer models - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Evaluation of carbonic anhydrase IX as a therapeutic target for inhibition of breast cancer invasion and metastasis using a series of in vitro breast... | Oncotarget \[oncotarget.com\]](#)
- [7. FC11409B | TargetMol \[targetmol.com\]](#)
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